Application Notes and Protocols for RhoNox-1 in Suspension Cells

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Compound of Interest

Compound Name:	*RhoNox-1*
Cat. No.:	*B12400720*

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These application notes provide detailed protocols and guidelines for the use of **RhoNox-1**, a fluorescent probe for the specific detection of divalent iron ions (Fe^{2+}), in suspension cell cultures.

Introduction

RhoNox-1 is a cell-permeable fluorescent probe designed for the selective detection of ferrous iron (Fe^{2+}) in living cells.[1][2][3][4][5][6] Upon reaction with Fe^{2+}, **RhoNox-1** undergoes a chemical transformation that results in a significant increase in its fluorescence intensity, emitting an orange-red signal.[1][2][3][4] This "turn-on" mechanism provides a high signal-to-background ratio for visualizing labile iron pools within cellular compartments.[5] Notably, **RhoNox-1** exhibits high selectivity for Fe^{2+} over other biologically relevant metal ions, including Fe^{3+}.[5] The probe has been observed to localize within the Golgi apparatus of cells.[2][3][4]

Product Information

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Parameter	Value	Reference
Target	Divalent Iron Ions (Fe^{2+})	[1][2][3][4][5]
Mechanism	Turn-on fluorescent probe	[5][6]
Excitation Wavelength (Max)	~540 nm	[1][2][3][4]
Emission Wavelength (Max)	~575 nm	[1][2][3][4]
Cell Permeability	Yes	[1][2]
Localization	Golgi apparatus	[2][3][4]

Recommended Working Concentrations

The optimal working concentration of **RhoNox-1** for suspension cells should be determined empirically for each cell line and experimental condition. However, a general starting range is provided below.

Parameter	Recommended Range
Stock Solution Concentration	1 mM in DMSO
Working Concentration Range	1 - 10 µM

Detailed Experimental Protocols

Preparation of Reagents

1 mM **RhoNox-1** Stock Solution:

- To prepare a 1 mM stock solution, dissolve 50 µg of **RhoNox-1** in 110 µL of anhydrous DMSO.[2][3][4]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C, protected from light.[1]

RhoNox-1 Working Solution:

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- On the day of the experiment, dilute the 1 mM **RhoNox-1** stock solution to the desired final working concentration (e.g., 1-10 µM) in pre-warmed, serum-free cell culture medium or Phosphate Buffered Saline (PBS).[1][2][3]
- It is recommended to prepare the working solution fresh for each experiment.[2]

Staining Protocol for Suspension Cells

This protocol is designed for staining suspension cells for analysis by fluorescence microscopy or flow cytometry.

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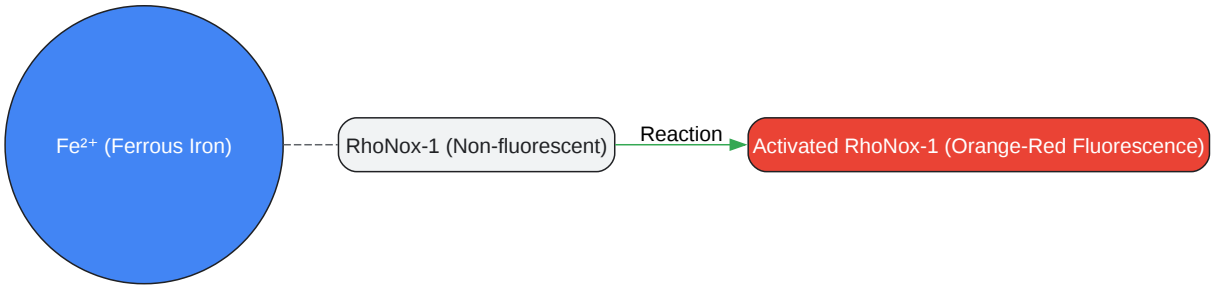
Step	Procedure	Quantitative Parameters
1. Cell Preparation	Harvest suspension cells by centrifugation.	Centrifuge at 1000 x g for 3-5 minutes.
Discard the supernatant and wash the cells twice with PBS.	-	
Resuspend the cell pellet and determine the cell density. Adjust the cell density to 1 x 10^6 cells/mL.	1 x 10^6 cells/mL	
2. Staining	Add 1 mL of the freshly prepared RhoNox-1 working solution to the cell suspension.	Working concentration: 1-10 µM
Incubate the cells at room temperature, protected from light.	Incubation time: 5 - 30 minutes	
3. Washing	After incubation, centrifuge the cells to pellet them.	Centrifuge at 400 x g for 3-4 minutes.
Discard the supernatant containing the RhoNox-1 working solution.	-	
Wash the cells twice with PBS to remove any residual probe.	-	
4. Resuspension & Analysis	Resuspend the final cell pellet in serum-free cell culture medium or PBS.	-
Proceed with analysis using a fluorescence microscope or a flow cytometer.	Excitation: ~540 nm, Emission: ~575 nm	

Visualization and Data Interpretation

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Signaling Pathway of **RhoNox-1** Activation

The following diagram illustrates the mechanism of **RhoNox-1** as a "turn-on" fluorescent probe for the detection of ferrous iron (Fe^{2+}).



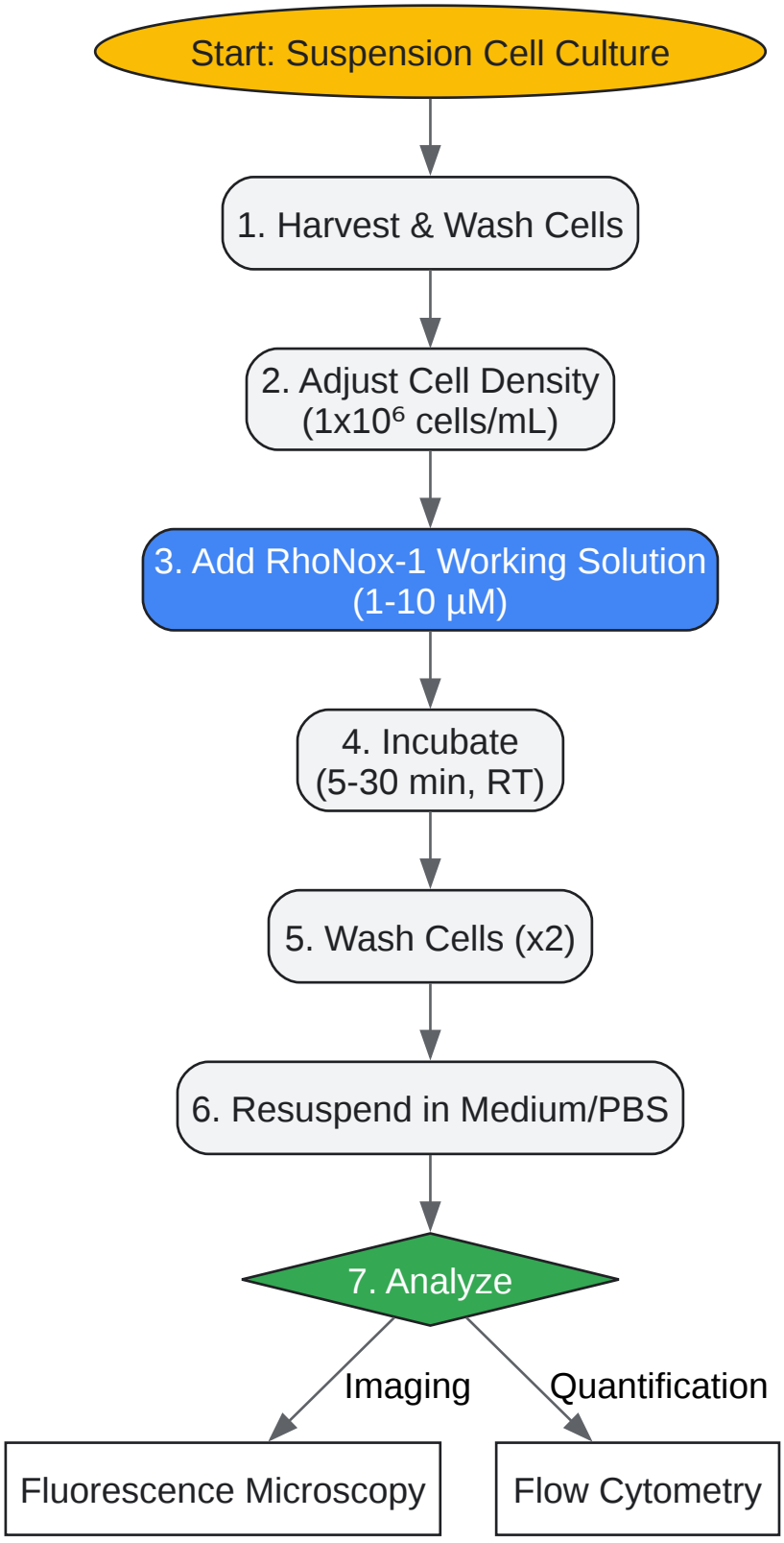
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Caption: Mechanism of **RhoNox-1** activation by ferrous iron (Fe^{2+}).

Experimental Workflow for Suspension Cell Staining

The diagram below outlines the key steps in the protocol for staining suspension cells with **RhoNox-1**.

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Caption: Experimental workflow for **RhoNox-1** staining of suspension cells.

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References

- 1. RhoNox-1 | Fe^{2+} fluorescent probe | TargetMol [targetmol.com]
- 2. RhoNox-1 I CAS#: 1447815-38-4 I fluorescent dye I InvivoChem [invivochem.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. abmole.com [abmole.com]
- 5. Development of Chemical Tools for Imaging of Fe(II) Ions in Living Cells: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. A highly selective turn-on fluorescent probe for iron(ii) to visualize labile iron in living cells - Chemical Science (RSC Publishing) [pubs.rsc.org]
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